

Hept-5-yn-1-ol: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hept-5-yn-1-ol*

Cat. No.: B1279254

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **Hept-5-yn-1-ol**. A comprehensive Safety Data Sheet (SDS) containing all GHS classifications and detailed safety protocols is not readily available in the public domain. Therefore, this guide is based on aggregated data from chemical suppliers and databases and should be supplemented with internal safety assessments and, if possible, a substance-specific SDS obtained directly from the supplier.

Chemical and Physical Properties

Hept-5-yn-1-ol is a flammable liquid and should be handled with care. The following table summarizes its known physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O	LookChem[1]
Molecular Weight	112.17 g/mol	PubChem[2]
Boiling Point	87.5-88.5 °C (at 10 Torr)	LookChem[1]
Density (Predicted)	0.898 ± 0.06 g/cm ³	LookChem[1]
XLogP3	1.3	LookChem[1]

Hazard Identification and GHS Classification

Based on notifications to the European Chemicals Agency (ECHA), **Hept-5-yn-1-ol** is classified as a flammable liquid and a skin irritant.^[3]

Warning! According to the classification provided by companies to ECHA in CLP notifications this substance is a flammable liquid and vapour and causes skin irritation.^[3]

Due to the lack of a complete SDS, a full GHS classification, including other potential hazards such as eye irritation, respiratory toxicity, or long-term health effects, is not available.

Handling and Storage Precautions

Given its flammability and potential for skin irritation, the following general handling and storage precautions are recommended. These are based on best practices for handling similar chemicals and should be adapted to specific laboratory conditions.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools and equipment.
- Ground and bond containers when transferring material to prevent static discharge.
- Avoid inhalation of vapors.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep away from oxidizing agents and incompatible materials.

First Aid Measures

In the absence of a specific SDS, the following are general first-aid recommendations for exposure to flammable and skin-irritating liquids:

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Firefighting Measures

Hept-5-yn-1-ol is a flammable liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

Detailed experimental protocols for the safe handling of **Hept-5-yn-1-ol** are not publicly available. It is imperative that researchers develop and validate their own standard operating procedures (SOPs) based on a thorough risk assessment for their specific experimental setup.

The following diagram illustrates a general workflow for handling a chemical spill, which should be adapted for **Hept-5-yn-1-ol** based on its properties.



[Click to download full resolution via product page](#)

General workflow for responding to a chemical spill.

Mandatory Visualization

As detailed signaling pathways or specific experimental workflows for **Hept-5-yn-1-ol** are not available, the above Graphviz diagram illustrates a logical relationship for a critical safety protocol. The color palette and design specifications adhere to the user's requirements.

Conclusion

While **Hept-5-yn-1-ol** is a commercially available chemical, comprehensive public data on its toxicology and specific handling protocols are limited. The available information indicates that it is a flammable liquid and a skin irritant, necessitating careful handling in a controlled laboratory environment. All users must perform their own risk assessments and establish safe work practices. It is strongly recommended to obtain a detailed Safety Data Sheet from the chemical supplier before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hept-5-yn-1-ol | lookchem [lookchem.com]
- 2. opcw.org [opcw.org]
- 3. Substance Information - ECHA [echa.europa.eu]
- To cite this document: BenchChem. [Hept-5-yn-1-ol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279254#hept-5-yn-1-ol-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com